

Application Notes and Protocols for Live-Cell Imaging with Pip5K1C-IN-2

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Compound of Interest

Compound Name: *Pip5K1C-IN-2*

Cat. No.: *B15138266*

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Introduction

Pip5K1C-IN-2 is a potent and selective inhibitor of Phosphatidylinositol-4-Phosphate 5-Kinase Type 1 Gamma (PIP5K1C), a key enzyme responsible for the synthesis of phosphatidylinositol 4,5-bisphosphate (PIP2). PIP2 is a crucial lipid second messenger involved in a multitude of cellular processes, including signal transduction, vesicle trafficking, actin cytoskeleton dynamics, cell adhesion, and motility.^{[1][2][3]} By inhibiting PIP5K1C, **Pip5K1C-IN-2** allows for the acute depletion of cellular PIP2 pools, making it a valuable tool for studying the dynamic roles of PIP2 in living cells.

These application notes provide detailed protocols for utilizing **Pip5K1C-IN-2** in live-cell imaging experiments to investigate its impact on cellular signaling pathways that are dependent on PIP2. The protocols focus on two primary downstream effects of PIP2 modulation: direct visualization of PIP2 depletion using fluorescent biosensors and the measurement of intracellular calcium mobilization, a consequence of PIP2 hydrolysis.

Product Information: Pip5K1C-IN-2 and its Analog UNC3230

While specific quantitative data for **Pip5K1C-IN-2** is emerging, extensive information is available for its close structural and functional analog, UNC3230. This information can be used

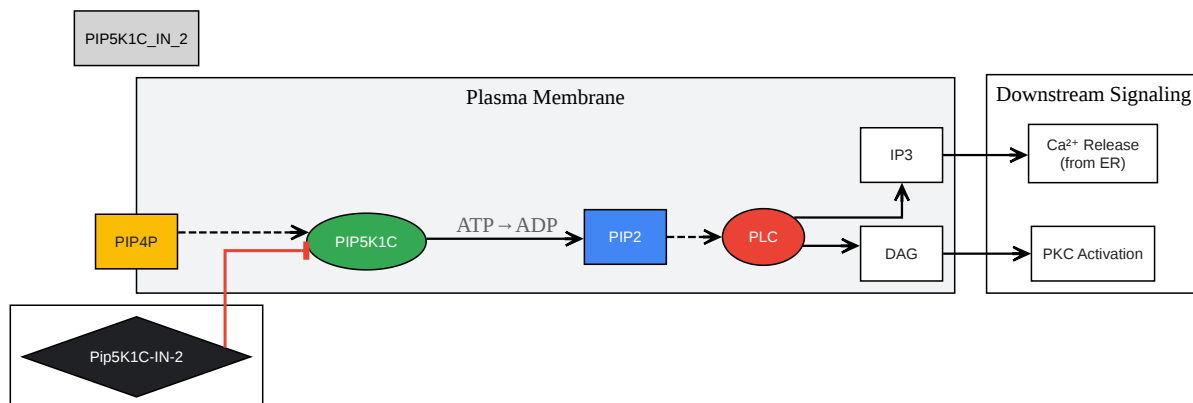
as a strong starting point for experimental design.

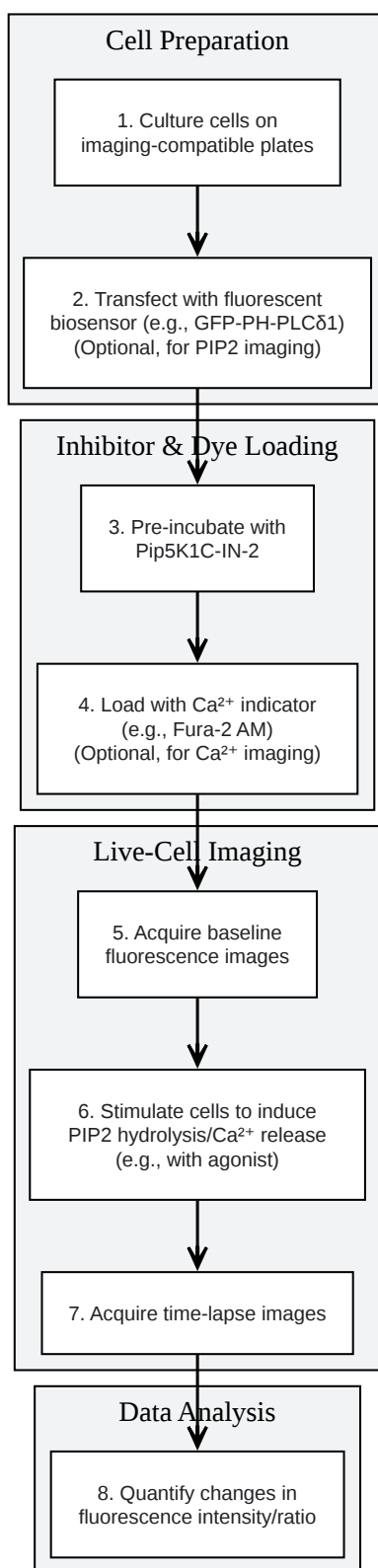
Property	Pip5K1C-IN-2	UNC3230 (Analog)
Target	PIP5K1C	PIP5K1C, PIP4K2C
IC50	0.0059 μ M (5.9 nM)[4]	~41 nM[5][6]
Solubility	Soluble in DMSO (up to 100 mM) and DMF (~30 mg/ml). Sparingly soluble in aqueous solutions.[7][8][9]	
Cell Permeability	Assumed to be cell-permeable for live-cell applications.	Demonstrated to be active in live cells.[5][10]
Working Concentration	100 nM significantly reduces PIP2 levels in DRG neurons. [5][10]	

Note: The provided data for UNC3230 serves as a guideline. It is recommended to perform a dose-response curve to determine the optimal concentration of **Pip5K1C-IN-2** for your specific cell type and experimental conditions.

Signaling Pathway: PIP5K1C and Downstream Events

The following diagram illustrates the central role of PIP5K1C in the synthesis of PIP2 and its subsequent involvement in key signaling cascades. Inhibition of PIP5K1C by **Pip5K1C-IN-2** is expected to disrupt these pathways.





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